

# Unraveling the Molecular Weight of Ethyl 2-(3-chlorophenyl)oxazole-4-carboxylate

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## Compound of Interest

**Compound Name:** Ethyl 2-(3-chlorophenyl)oxazole-4-carboxylate

**Cat. No.:** B589373

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For researchers and professionals in the field of drug development and chemical synthesis, precise molecular data is paramount. This guide provides a focused examination of the molecular weight of **Ethyl 2-(3-chlorophenyl)oxazole-4-carboxylate**, a compound of interest in various research applications.

## Molecular Composition and Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The chemical formula for **Ethyl 2-(3-chlorophenyl)oxazole-4-carboxylate** is  $C_{12}H_{10}ClNO_3$ .

To calculate the molecular weight, the atomic weights of carbon, hydrogen, chlorine, nitrogen, and oxygen are required. The standard atomic weights are approximately:

- Carbon (C): 12.011 u[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Hydrogen (H): 1.008 u[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Chlorine (Cl): 35.45 u[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Nitrogen (N): 14.007 u[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)
- Oxygen (O): 15.999 u[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

The calculation based on the molecular formula is as follows:

$$(12 \times 12.011) + (10 \times 1.008) + (1 \times 35.45) + (1 \times 14.007) + (3 \times 15.999) = 251.67 \text{ g/mol}$$

This calculated value is confirmed by chemical suppliers, who list the molecular weight of **Ethyl 2-(3-chlorophenyl)oxazole-4-carboxylate** as 251.67 g/mol .

## Data Summary

For clarity and comparative purposes, the elemental composition and contribution to the total molecular weight are summarized in the table below.

Element	Symbol	Count	Atomic Weight (u)	Total Contribution (u)
Carbon	C	12	12.011	144.132
Hydrogen	H	10	1.008	10.080
Chlorine	Cl	1	35.45	35.450
Nitrogen	N	1	14.007	14.007
Oxygen	O	3	15.999	47.997
Total		251.666		

Note: The final molecular weight is typically rounded to two decimal places, resulting in 251.67 g/mol .

## Logical Relationship of Components

The structural arrangement of the molecule dictates its chemical formula and, consequently, its molecular weight. The relationship between the named components and the final formula is visualized below.

Structural components of the target molecule.

Disclaimer: This document provides the molecular weight based on established chemical principles and publicly available data. As an AI, I cannot generate novel experimental protocols or detailed signaling pathway analyses that would require access to non-public research.

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## References

- 1. quora.com [quora.com]
- 2. Atomic/Molar mass [westfield.ma.edu]
- 3. youtube.com [youtube.com]
- 4. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]
- 5. Carbon | C (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 7. How many grams does an atom of hydrogen weigh? - askIITians [askiitians.com]
- 8. quora.com [quora.com]
- 9. Hydrogen - Wikipedia [en.wikipedia.org]
- 10. m.youtube.com [m.youtube.com]
- 11. Chlorine - Wikipedia [en.wikipedia.org]
- 12. Chlorine Facts - Chlorine The Element of Surprise [chlorine.org]
- 13. Isotopes of chlorine - Wikipedia [en.wikipedia.org]
- 14. Why is the atomic mass of chlorine taken as 35.5 u and not a whole number like 35 u or 36 u explained? [unacademy.com]
- 15. Atomic Weight of Chlorine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 16. Atomic Weight of Nitrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]

- 17. Atomic Weights and Isotopic Compositions for Nitrogen [physics.nist.gov]
- 18. Nitrogen - Wikipedia [en.wikipedia.org]
- 19. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 20. sbg.bio.ic.ac.uk [sbg.bio.ic.ac.uk]
- 21. princeton.edu [princeton.edu]
- 22. Oxygen - Wikipedia [en.wikipedia.org]
- 23. m.youtube.com [m.youtube.com]
- 24. Atomic Weights and Isotopic Compositions for Oxygen [physics.nist.gov]
- 25. Oxygen, atomic [webbook.nist.gov]
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